

# "1-Chloro-2-(1-methylethoxy)benzene" health and safety information

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## Compound of Interest

Compound Name: 1-Chloro-2-(1-methylethoxy)benzene

Cat. No.: B1595899

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## An In-depth Technical Guide to the Health and Safety of 1-Chloro-2-(1-methylethoxy)benzene

This guide provides a comprehensive overview of the available health and safety information for **1-Chloro-2-(1-methylethoxy)benzene** (CAS No. 42489-57-6). Due to the limited specific toxicological data for this compound, this document also includes information from structurally related chemicals to infer potential hazards. This guide is intended for researchers, scientists, and professionals in drug development who may handle this substance.

## Chemical and Physical Properties

**1-Chloro-2-(1-methylethoxy)benzene**, also known as 1-chloro-2-isopropoxybenzene, is a chlorinated aromatic ether.<sup>[1]</sup> Limited data is available on its specific physical and chemical properties. The table below summarizes the available information.

Table 1: Physical and Chemical Properties of **1-Chloro-2-(1-methylethoxy)benzene** and Related Compounds

Property	1-Chloro-2-(1-methylethoxy)benzene	Chlorobenzene	(2-Chloroethyl)benzene	1-Chloro-2-nitrobenzene
CAS Number	42489-57-6[1]	108-90-7[2][3]	622-24-2[4]	88-73-3[5]
Molecular Formula	C9H11ClO	C6H5Cl	C8H9Cl[4]	C6H4ClNO2
Molecular Weight	Not Specified	Not Specified	140.61 g/mol [4]	157.56 g/mol
Appearance	Not Specified	Colorless to yellowish liquid[3]	Not Specified	Yellow Solid[5]
Boiling Point	Not Specified	132 °C / 270 °F[2]	198.2°C at 760 mmHg[4]	246 °C / 474.8 °F[5]
Melting Point	Not Specified	-45 °C / -49 °F[2]	Not Specified	32 - 34 °C / 89.6 - 93.2 °F[5]
Flash Point	Not Specified	Not Specified	152 °F[4]	124 °C / 255.2 °F[5]
Density	Not Specified	1.106 g/cm <sup>3</sup> at 25 °C[2]	Not Specified	1.348 g/cm <sup>3</sup>
Vapor Pressure	No data available[4]	Not Specified	No data available[4]	<0.1 mbar @ 20 °C[5]
Water Solubility	No data available[4]	Not Specified	No data available[4]	No information available[5]

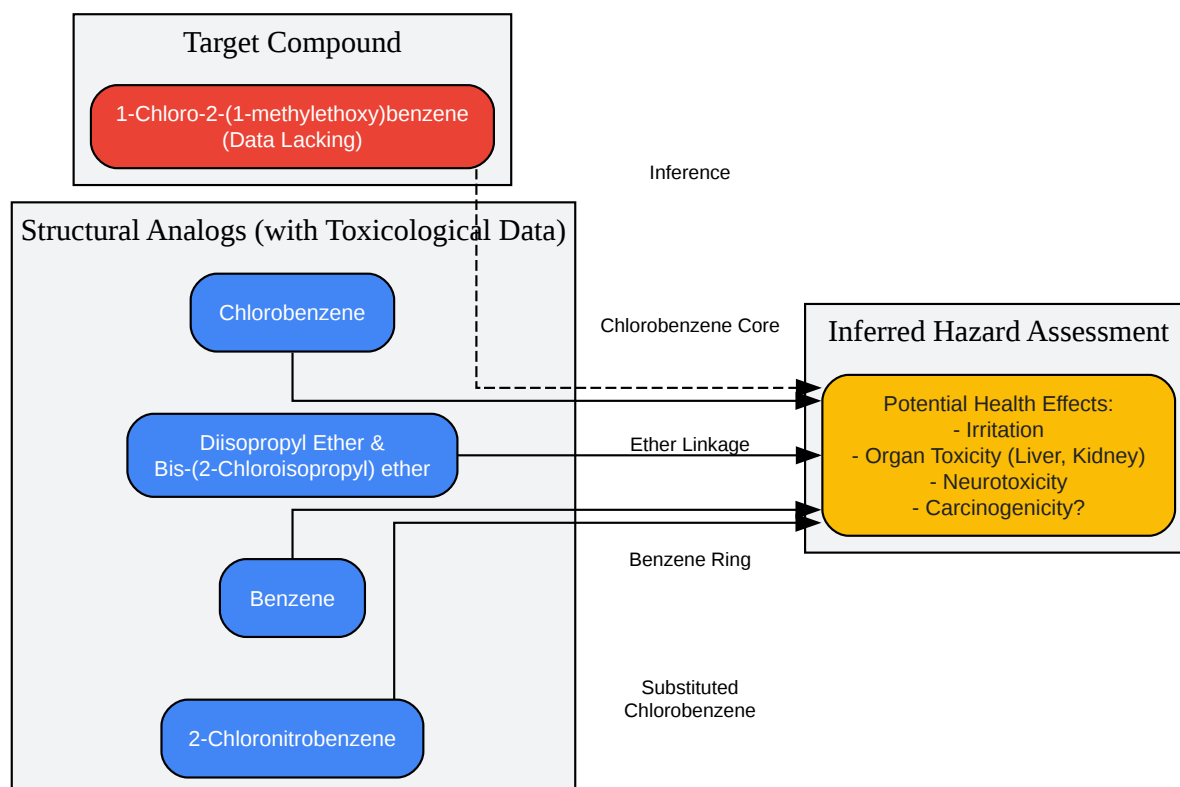
## Hazard Identification and Classification

Specific GHS classification for **1-Chloro-2-(1-methylethoxy)benzene** is not readily available. However, based on related compounds, it should be handled as a potentially hazardous substance. For example, (2-Chloroethyl)benzene is classified as a combustible liquid that causes skin and serious eye irritation and is harmful to aquatic life with long-lasting effects.[4] Chlorobenzene is a flammable liquid that is harmful if inhaled and causes skin irritation.[2]

## Toxicological Information

There is a significant lack of specific toxicological data for **1-Chloro-2-(1-methylethoxy)benzene**. The Safety Data Sheet (SDS) for this compound indicates "no data available" for acute toxicity, skin corrosion/irritation, eye damage/irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, reproductive toxicity, and specific target organ toxicity.[1]

To assess potential risks, it is informative to review the toxicology of structurally similar compounds.



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Caption: Logical workflow for inferring hazards of the target compound from structural analogs.

## Analog Compound Toxicological Data

The following table summarizes key toxicity data from related compounds.

Table 2: Summary of Toxicological Data for Analog Compounds

Compound	Test	Species	Route	Result	Citation
2-Chloronitrobenzene	LD50	Rat	Oral	144 mg/kg bw	
	LD50	Rabbit	Dermal	355 mg/kg bw	
	LC50	Rat	Inhalation	3200 mg/m <sup>3</sup>	
Bis-(2-Chloroisopropyl) ether (BCIPE)	NOAEL	Rat	Oral (2-year)	15 mg/kg/day	[6]
Carcinogenicity	Mouse	Oral	Increased alveolar/bronchiolar adenomas (females), hepatocellular carcinomas (males)	[6]	
Chlorobenzene	Lethal Dose	Rat	Gavage	100% mortality at ≥1,000 mg/kg (14-day study)	[7]
Organ Effects	Rat	Inhalation	Increased liver weight, hepatocellular hypertrophy	[7]	
Diisopropyl Ether (DIPE)	NOAEL (Maternal)	Rat	Inhalation	1800 mg/m <sup>3</sup>	[8]
LOAEL (Maternal)	Rat	Inhalation	12,940 mg/m <sup>3</sup> (reduced feed	[8]	

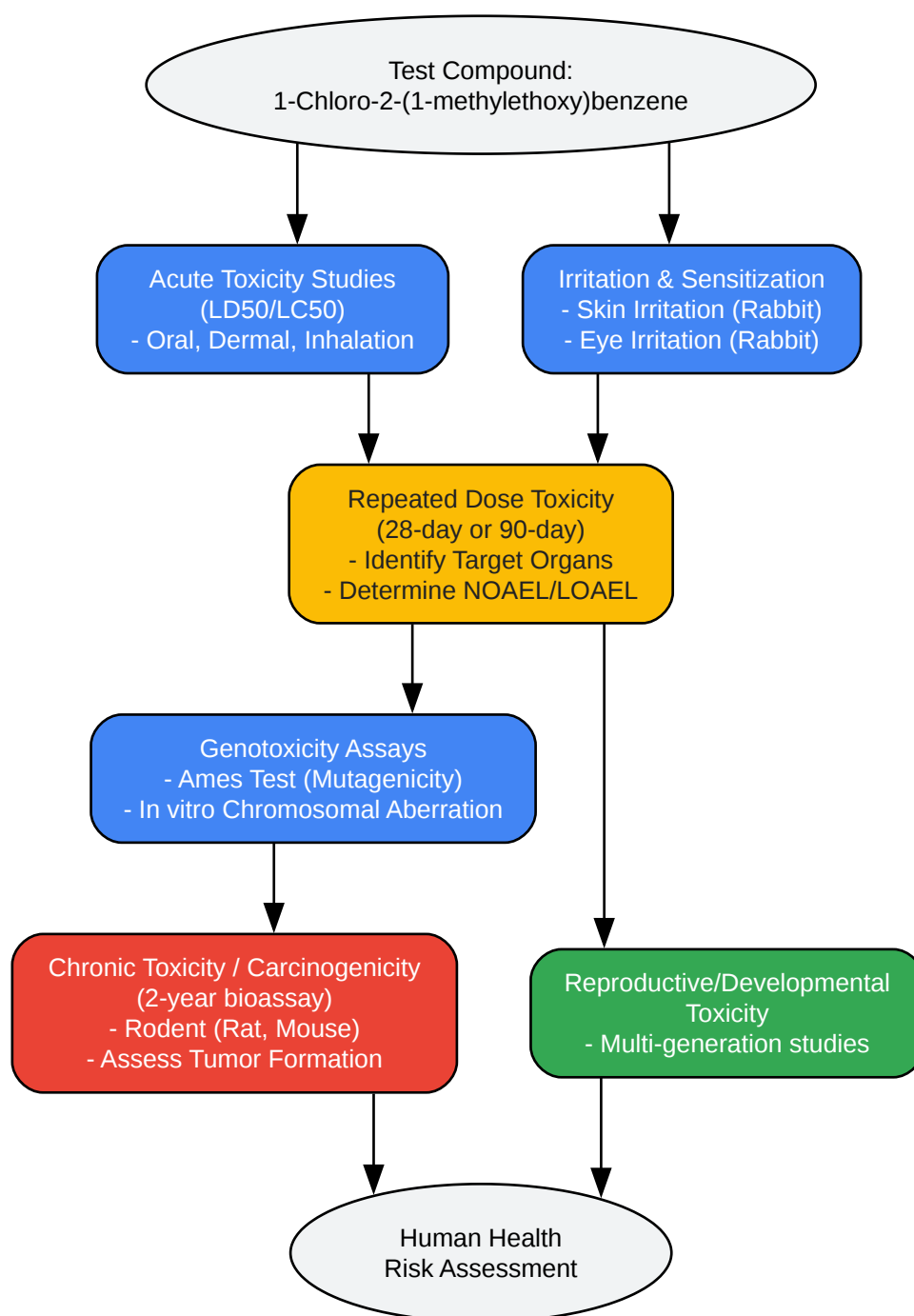
			consumption and body weight)		
Target Organs	Rat	Not Specified	Liver and Kidney	[9]	
Benzene	Carcinogenici ty	Human	Inhalation	Carcinogenic to humans (Group 1)	[10]
LC50	Rat	Inhalation	13,700 ppm (4-hour)	[11]	

## Inferred Health Effects

- **Acute Toxicity:** Based on analogs like 2-chloronitrobenzene, the compound may have high acute toxicity if swallowed or in contact with skin.
- **Irritation:** Chlorobenzene can cause irritation to the eyes, nose, and throat.[3] It is reasonable to assume **1-Chloro-2-(1-methylethoxy)benzene** may also be an irritant.
- **Organ Toxicity:** The liver and kidneys are common targets for chlorinated aromatic compounds and ethers.[7][9] Chronic exposure could potentially lead to damage to these organs.
- **Neurotoxicity:** High concentrations of chlorobenzene can cause headache, dizziness, and lack of coordination.[3] Similar neurotoxic effects could be possible with overexposure to this compound.
- **Carcinogenicity:** Benzene is a known human carcinogen.[10] 2-Chloronitrobenzene is classified by IARC as 'Possibly carcinogenic to humans' (Group 2B). While BCIPE did not show statistically significant tumor increases in rats, it did in mice.[6] Therefore, a carcinogenic potential cannot be ruled out without specific data.
- **Genotoxicity:** 2-Chloronitrobenzene has shown some genotoxic properties in vitro. Diisopropyl ether was found to have no genotoxic effects.[9] The genotoxic potential of the target compound is unknown.

## Experimental Protocols from Analog Studies

Detailed experimental data for **1-Chloro-2-(1-methylethoxy)benzene** is unavailable. However, the protocols used for related compounds provide a framework for how its toxicity could be assessed.



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Caption: A generalized experimental workflow for comprehensive toxicological assessment.

## Example Protocol: 2-Year Dietary Study in Rats (for BCIPE)

A 2-year dietary study was conducted on rats to assess the chronic toxicity and carcinogenicity of Bis-(2-Chloroisopropyl) ether (BCIPE).[6]

- Test System: Rats.
- Administration: The compound was administered through the diet.
- Duration: 2 years.
- Endpoints:
  - Clinical observations for signs of toxicity.
  - Body weight and food consumption measurements.
  - Hematology and clinical chemistry analysis.
  - Gross necropsy at the end of the study.
  - Histopathological examination of tissues.
- Results: The study identified a No-Observed-Adverse-Effect Level (NOAEL) of 400 ppm (equivalent to 15 mg/kg/day) in female rats. This value was used to derive an 8-hour time-weighted average (TWA) Workplace Environmental Exposure Limit (WEEL) of 3 ppm.[6]

## Handling and Storage

Given the data gaps, cautious handling procedures are mandatory.

## Precautions for Safe Handling

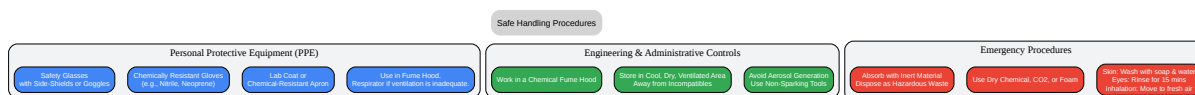
- Handle in a well-ventilated place, preferably within a chemical fume hood.[1]
- Wear suitable protective clothing, including gloves, lab coat, and eye/face protection.[1][4]



- Avoid contact with skin and eyes.[1]
- Avoid the formation of dust and aerosols.[1]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[1][2]
- Wash hands thoroughly after handling.[4]

## Conditions for Safe Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1]
- Store apart from foodstuff containers or incompatible materials.[1]



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Caption: Recommended Personal Protective Equipment (PPE) and safety controls.

## Disposal Considerations

- The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1]
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[1]
- Do not discharge to sewer systems.[1]
- Contaminated packaging should be triple-rinsed and offered for recycling or reconditioning, or disposed of in a sanitary landfill.[1]

## Regulatory Information

- CAS Number: 42489-57-6[1]
- EC Number: 255-850-7[1]
- Inventory Status: Listed on the European Inventory of Existing Commercial Chemical Substances (EINECS), EC Inventory, and the United States Toxic Substances Control Act (TSCA) Inventory.[1]

## Conclusion

There is a critical lack of specific health and safety data for **1-Chloro-2-(1-methylethoxy)benzene**. The available SDS indicates that its toxicological properties have not been thoroughly investigated.[1] Based on the analysis of structurally related compounds, this chemical should be handled with significant caution. It has the potential to be an irritant, acutely toxic, and may pose a risk of target organ damage (liver, kidneys) and potential carcinogenicity with chronic exposure. All handling should be performed using appropriate engineering controls and personal protective equipment until more definitive data becomes available.

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